

Operational Guide: Safe Disposal and Management of (10H-phenothiazin-2-yl)methanol

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Compound of Interest

Compound Name: (10H-phenothiazin-2-yl)methanol

Cat. No.: B14918382

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Chemical Profile & Hazard Identification

Before initiating disposal, you must understand the specific physicochemical risks associated with this scaffold.^[1] (10H-phenothiazin-2-yl)methanol is a tricyclic aromatic heterocycle used primarily as a research building block.^[1]

- Chemical Name: (10H-phenothiazin-2-yl)methanol^{[1][2]}
- CAS Number: 859498-72-9^[1]
- Molecular Formula: C₁₃H₁₁NOS^[1]
- Key Functional Groups: Secondary amine (phenothiazine core), Primary alcohol (hydroxymethyl).^[1]

The "Why" Behind the Protocol

Treat this substance as a photosensitive, oxidation-prone toxicant.^[1]

- Photosensitivity: The phenothiazine core is electron-rich and susceptible to UV-induced oxidation, forming sulfoxides or sulfones.^[1] This reaction can be exothermic and change the

chemical profile of your waste stream.^[1]

- **Redox Activity:** The nitrogen and sulfur heteroatoms make this compound incompatible with strong oxidizers.^[1] Never mix with nitric acid or peroxides in a waste stream; this can lead to rapid decomposition or fire.^[1]
- **Aquatic Toxicity:** Phenothiazines are notorious for aquatic toxicity.^[1] Under no circumstances should this be discharged down the drain.^[1]

Waste Characterization & Segregation

Since this specific CAS is not explicitly P-listed or U-listed under EPA RCRA regulations, it must be managed based on characteristic hazards and process knowledge.

Parameter	Classification	Operational Directive
RCRA Status	Non-Listed (Process Dependent)	Treat as Hazardous Waste (Due to toxicity/bioactivity). ^[1]
Waste Code	D001 (if in flammable solvent) D003 (Reactive - if mixed with oxidizers)	Default to Combustible/Toxic Organic Waste stream. ^[1]
Segregation	Strict Isolation	DO NOT MIX with: Oxidizing acids (HNO ₃ , H ₂ SO ₄), Peroxides, or Halogens. ^[1]
Storage	Amber/Opaque	Must be stored in light-resistant containers to prevent photolysis. ^[1]

Disposal Workflow (Step-by-Step)

A. Solid Waste (Powder/Crystals)

Use this for expired stocks, contaminated weighing boats, or spill cleanup residues.^[1]

- **Quenching (If necessary):** If the material is suspected to be reactive or unstable, consult EHS.^[1] For standard pure powder, no quenching is required.^[1]

- Primary Containment: Place the solid waste into a clear polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.[\[1\]](#)
- Secondary Containment: Double-bag the primary container. If using a jar, place the jar inside a secondary clear bag.
- Labeling: Affix a hazardous waste tag. Explicitly write:
 - **(10H-phenothiazin-2-yl)methanol**[\[1\]](#)[\[2\]](#)
 - Toxic, Irritant[\[1\]](#)
 - CAS: 859498-72-9[\[1\]](#)
- Binning: Place in the Solid Hazardous Waste drum destined for Incineration.

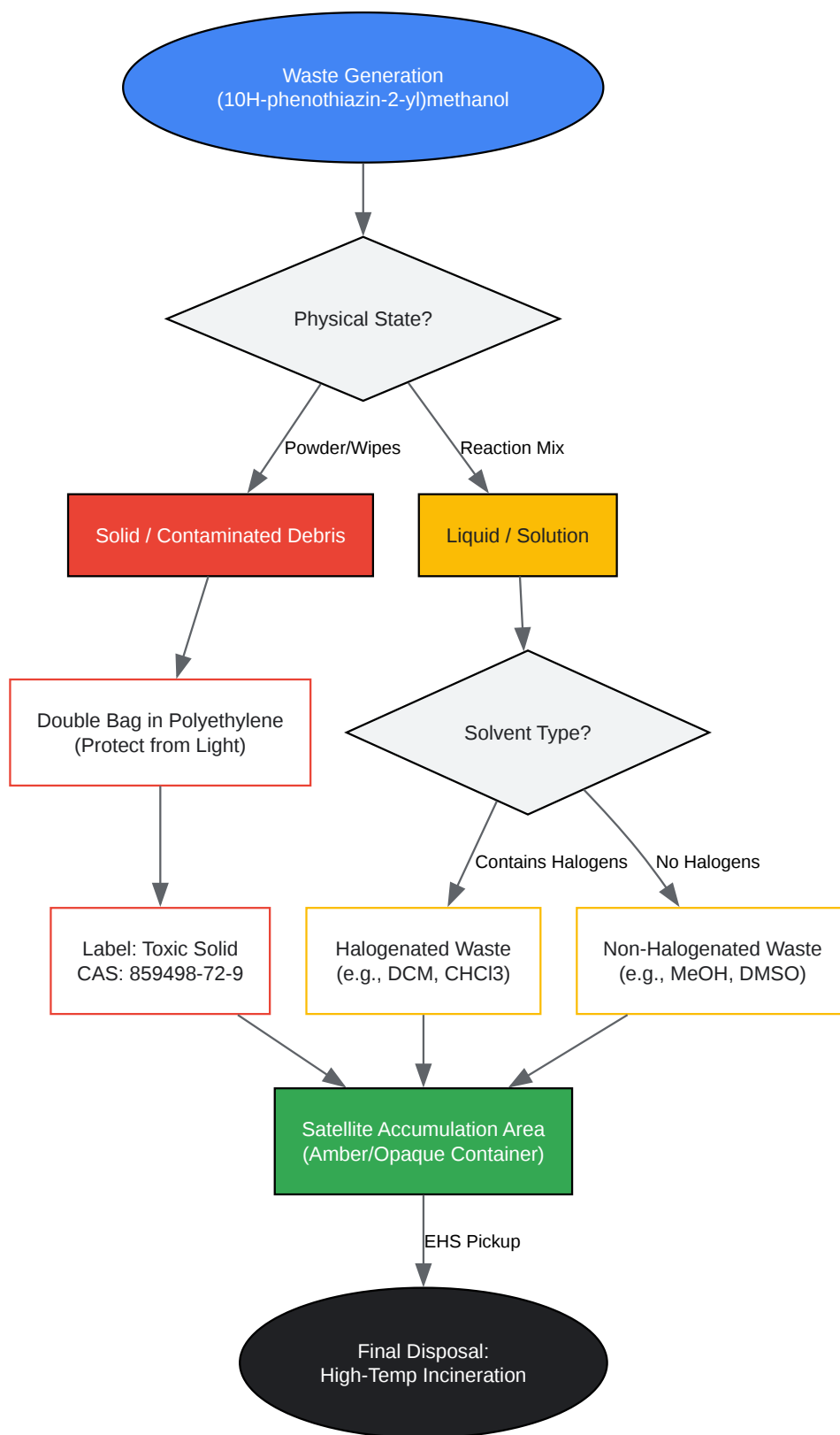
B. Liquid Waste (Mother Liquors/Solutions)

Use this for reaction mixtures or HPLC effluents.[\[1\]](#)

- Solvent Compatibility Check: Ensure the solvent carrier is compatible with the waste drum (e.g., do not put aqueous acidic waste in a steel drum).[\[1\]](#)
- Segregation:
 - Halogenated Stream: If dissolved in DCM or Chloroform.[\[1\]](#)
 - Non-Halogenated Stream: If dissolved in Methanol, Ethanol, or DMSO.[\[1\]](#)
- pH Check: Ensure pH is between 5–9. If the solution is highly acidic/basic, neutralize it before adding it to the central waste drum to prevent drum corrosion or gas evolution.[\[1\]](#)
- Transfer: Pour into the appropriate solvent waste carboy using a funnel. Do not overfill (leave 10% headspace).
- Log Entry: Immediately log the volume and concentration on the carboy's accumulation log.

Visualized Disposal Workflow

The following diagram outlines the decision logic for disposing of **(10H-phenothiazin-2-yl)methanol** to ensure compliance and safety.



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Caption: Logical workflow for the segregation and packaging of phenothiazine-derivative waste streams.

Emergency Contingencies

Accidental Spills

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves (double layer recommended), lab coat, and safety goggles.^[1] If powder is aerosolized, use an N95 or P100 respirator.^[1]
- Containment:
 - Solid: Cover with wet paper towels to prevent dust generation.^[1]
 - Liquid: Surround with absorbent pads or vermiculite.^[1]
- Cleanup: Scoop material into a disposal bag. Do not use bleach (oxidizer) on the spill area, as this may cause a reaction.^[1] Use simple soap and water or a specifically designed solvent (like ethanol) for final surface cleaning.^[1]
- Disposal: Treat all cleanup materials as hazardous solid waste (see Section 3A).

Exposure First Aid^[1]

- Skin Contact: Phenothiazines can cause contact dermatitis or photosensitization.^[1] Wash with soap and water for 15 minutes.^[1] Keep the area covered and away from direct sunlight.^[1]
- Eye Contact: Rinse cautiously with water for 15 minutes.^[1] Seek medical attention immediately.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 67358482, **(10H-phenothiazin-2-yl)methanol**. Retrieved February 18, 2026 from [\[Link\]](#)

- National Institutes of Health (NIH). Phenothiazine: Safety and Hazards. PubChem Hazardous Substances Data Bank.[1] Retrieved February 18, 2026 from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261.[1] Retrieved February 18, 2026 from [[Link](#)]

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Sources

- 1. Phenothiazine | C₁₂H₉NS | CID 7108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (10H-phenothiazin-2-yl)methanol | C₁₃H₁₁NOS | CID 67358482 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Operational Guide: Safe Disposal and Management of (10H-phenothiazin-2-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14918382/docs#operational-guide-safe-disposal-and-management-of-10h-phenothiazin-2-yl-methanol>]

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